

# Personal protective equipment for handling 5-Fluoro-2-methoxybenzenesulfonyl chloride

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## Compound of Interest

Compound Name: 5-Fluoro-2-methoxybenzenesulfonyl chloride

Cat. No.: B1304142

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## Essential Safety and Handling Guide for 5-Fluoro-2-methoxybenzenesulfonyl Chloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Fluoro-2-methoxybenzenesulfonyl chloride** (CAS RN: 67475-56-3).[1][2] The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identity:

- Name: **5-Fluoro-2-methoxybenzenesulfonyl chloride**
- CAS Number: 67475-56-3[1]
- Molecular Formula:  $C_7H_6ClFO_3S$ [1]
- Molecular Weight: 224.64 g/mol [1]

## Hazard Identification and Classification

**5-Fluoro-2-methoxybenzenesulfonyl chloride** is a corrosive and moisture-sensitive compound.[3] Based on data for similar sulfonyl chlorides, it is expected to cause severe skin burns and eye damage.[3][4][5] It may also cause respiratory irritation.[3][6][7]

GHS Hazard Statements for Structurally Similar Compounds:

- Causes severe skin burns and eye damage.[3][4][5]
- Causes serious eye irritation.[6]
- Causes skin irritation.[6]
- May cause respiratory irritation.[3][6][7]
- Harmful if swallowed.[4]

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety.

| PPE Category            | Item                                                                                                                                                                                                                         | Specifications                                                                                                                                                                                                                       |
|-------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye and Face Protection | Safety Goggles & Face Shield                                                                                                                                                                                                 | Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[6] A face shield should be worn in addition to goggles to protect against splashes.[5][8]                                                     |
| Skin Protection         | Chemical-Resistant Gloves                                                                                                                                                                                                    | Wear appropriate protective gloves to prevent skin exposure.[3] Regularly inspect gloves for signs of degradation and replace them as needed.                                                                                        |
| Protective Clothing     | Wear fire/flammable resistant and impervious clothing.[6] A lab coat is the minimum requirement. For larger quantities or tasks with a higher risk of splashing, chemical-resistant coveralls or an apron should be used.[8] |                                                                                                                                                                                                                                      |
| Footwear                | Closed-toe shoes are required. For significant spill risks, chemical-resistant safety footwear is recommended.[5][9]                                                                                                         |                                                                                                                                                                                                                                      |
| Respiratory Protection  | Respirator                                                                                                                                                                                                                   | Use only in a well-ventilated area, preferably within a chemical fume hood.[3] If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., Type ABEK EN14387) or a |

self-contained breathing  
apparatus.[3][6][7]

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## Operational Plan for Safe Handling

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, with a certified chemical fume hood being the standard.[3]
- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[3][7]
- Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated place away from moisture.[3][6][7]

### 2. Handling Procedure:

- Before use, carefully inspect the container for any damage or leaks.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3][6]
- Prevent contact with skin and eyes.[3]
- When transferring the chemical, use appropriate tools (e.g., spatula, funnel) to minimize the generation of dust or splashes.
- Wash hands thoroughly after handling the compound.[3][4][6][7]

## Emergency Procedures

### Spill Response:

- Minor Spill:
  - Evacuate personnel from the immediate area.
  - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).

- Carefully collect the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Clean the spill area thoroughly.
- Major Spill:
  - Evacuate the laboratory immediately and alert others.
  - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.[\[10\]](#)
  - Do not attempt to clean up a major spill without specialized training and equipment.

#### Personal Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#)[\[7\]](#)[\[10\]](#) Remove contact lenses if present and easy to do.[\[6\]](#)[\[7\]](#) Seek immediate medical attention.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[3\]](#)[\[4\]](#) Wash the affected skin with plenty of soap and water for at least 15 minutes.[\[7\]](#) Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[\[3\]](#)[\[6\]](#)[\[7\]](#) If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration (do not use mouth-to-mouth).[\[3\]](#) Seek immediate medical attention.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting.[\[3\]](#)[\[4\]](#) Rinse the mouth with water.[\[4\]](#)[\[6\]](#) Never give anything by mouth to an unconscious person.[\[3\]](#)[\[5\]](#) Seek immediate medical attention.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Disposal Plan

Chemical waste generators are responsible for the proper classification and disposal of hazardous waste in accordance with local, regional, and national regulations.[\[3\]](#)

### 1. Waste Collection:

- Collect all waste containing **5-Fluoro-2-methoxybenzenesulfonyl chloride**, including contaminated consumables (e.g., gloves, absorbent materials), in a designated and clearly labeled hazardous waste container.
- The container must be compatible with the chemical, properly sealed, and stored in a designated hazardous waste accumulation area.[\[11\]](#)

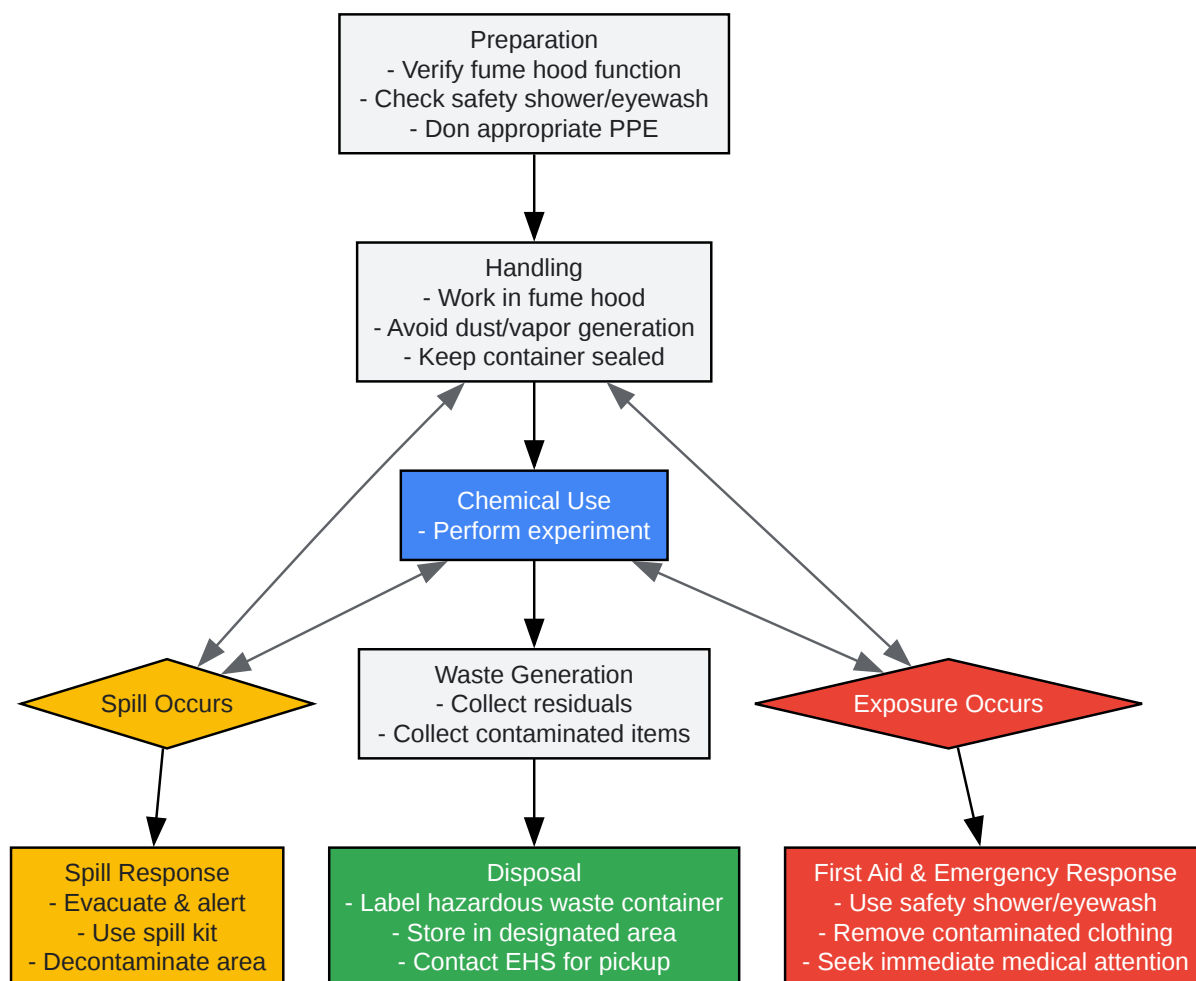
### 2. Neutralization of Small Residual Amounts (for experts only):

- While bulk amounts should be disposed of via a licensed service, small residual amounts can be cautiously neutralized by slowly adding the material to a stirred, ice-cold solution of sodium bicarbonate or sodium hydroxide.[\[11\]](#) This process is exothermic and should be performed in a fume hood with appropriate PPE.
- After neutralization, the pH of the solution should be verified to be neutral or slightly basic before being disposed of as aqueous hazardous waste.[\[11\]](#)

### 3. Professional Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste by a licensed contractor.[\[12\]](#)
- Provide the waste disposal company with the Safety Data Sheet (SDS) for the chemical.[\[12\]](#)
- Do not dispose of **5-Fluoro-2-methoxybenzenesulfonyl chloride** down the drain.[\[4\]](#)[\[11\]](#)

## Workflow for Handling 5-Fluoro-2-methoxybenzenesulfonyl Chloride



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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Fluoro-2-methoxybenzenesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1304142#personal-protective-equipment-for-handling-5-fluoro-2-methoxybenzenesulfonyl-chloride>]

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